

Physical and chemical properties of dibutyl carbonate

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Compound of Interest

Compound Name: *Dibutyl carbonate*

Cat. No.: *B105752*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dibutyl Carbonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **dibutyl carbonate**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

Physical Properties of Dibutyl Carbonate

Dibutyl carbonate is a colorless liquid with a range of physical properties that make it suitable for various applications, including as a solvent and a reagent in chemical synthesis.[\[1\]](#) A summary of its key physical properties is presented in the tables below.

Table 1: General Physical Properties of **Dibutyl Carbonate**

Property	Value	Reference
Molecular Formula	C9H18O3	[2] [3]
Molecular Weight	174.24 g/mol	[2] [3]
Appearance	Colorless to almost colorless clear liquid	[4]
Odor	Not specified	
CAS Registry Number	542-52-9	[2] [3]

Table 2: Quantitative Physical Properties of **Dibutyl Carbonate**

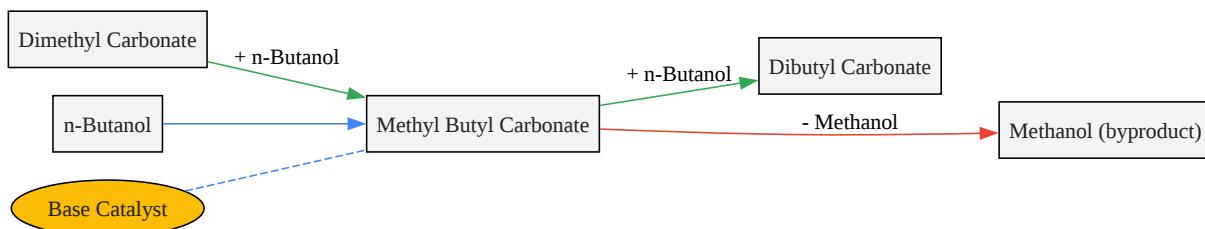
Property	Value	Conditions	Reference
Melting Point	< 25 °C	[5]	
Boiling Point	205 - 207 °C	at 760 mmHg	[2] [4]
Density	0.925 g/mL	at 20°C	[2]
Refractive Index	1.412	at 20°C	[2]
Flash Point	76 °C	Closed Cup	[4]
Vapor Pressure	0.228 mmHg	at 25°C	
Viscosity	Data not available		
Surface Tension	26.96 dyn/cm	[2]	
Solubility	Insoluble in water; Soluble in DMSO, ethanol, benzene, chloroform, acetone, ether, and other organic solvents.	[6] [7]	

Chemical Properties of Dibutyl Carbonate

Dibutyl carbonate undergoes several chemical reactions that are central to its utility in organic synthesis.

Synthesis via Transesterification

A common and environmentally friendly method for synthesizing **dibutyl carbonate** is the transesterification of dimethyl carbonate (DMC) with n-butanol.^[1] This reaction is typically catalyzed by a base and proceeds in a stepwise manner, with the intermediate formation of methyl butyl carbonate. The overall reaction is driven to completion by removing the methanol byproduct.



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Caption: Transesterification of Dimethyl Carbonate to **Dibutyl Carbonate**.

Hydrolysis

Dibutyl carbonate can be hydrolyzed to n-butanol and carbon dioxide. This reaction is typically slow under neutral conditions but can be accelerated by the presence of acids or bases.^{[8][9]} The hydrolysis process is a key consideration in the storage and handling of **dibutyl carbonate**, especially in the presence of moisture.

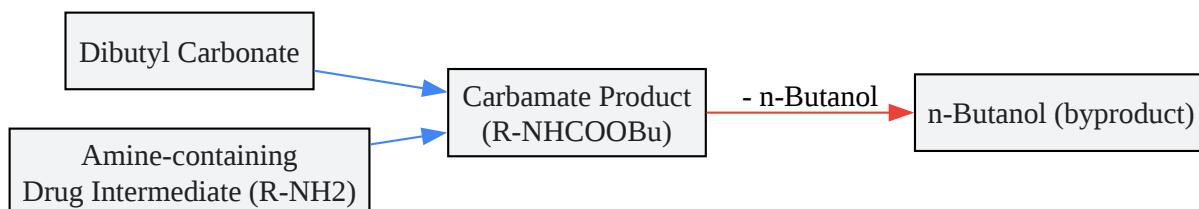
Thermal Decomposition

At elevated temperatures, dialkyl carbonates like **dibutyl carbonate** can undergo thermal decomposition. The specific decomposition products and pathways depend on the temperature and the presence of any catalysts.

Applications in Drug Development

While **dibutyl carbonate** itself is not a therapeutic agent, it serves as a crucial building block and reagent in the synthesis of various pharmaceutical compounds.^[10] Its primary role is often as a less hazardous alternative to phosgene for introducing a carbonyl group or as a precursor for other functional groups in multi-step syntheses.

One key application is in the formation of carbamates, which are important functional groups in many drug molecules.



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Caption: **Dibutyl Carbonate** in Carbamate Synthesis for Drug Development.

Experimental Protocols

The following sections detail generalized experimental procedures for determining the key physical and chemical properties of **dibutyl carbonate**. These protocols are based on standard laboratory methods and should be adapted as needed based on available equipment and specific experimental goals.

Determination of Boiling Point (Micro Method)

This method is suitable for determining the boiling point of a small quantity of liquid.

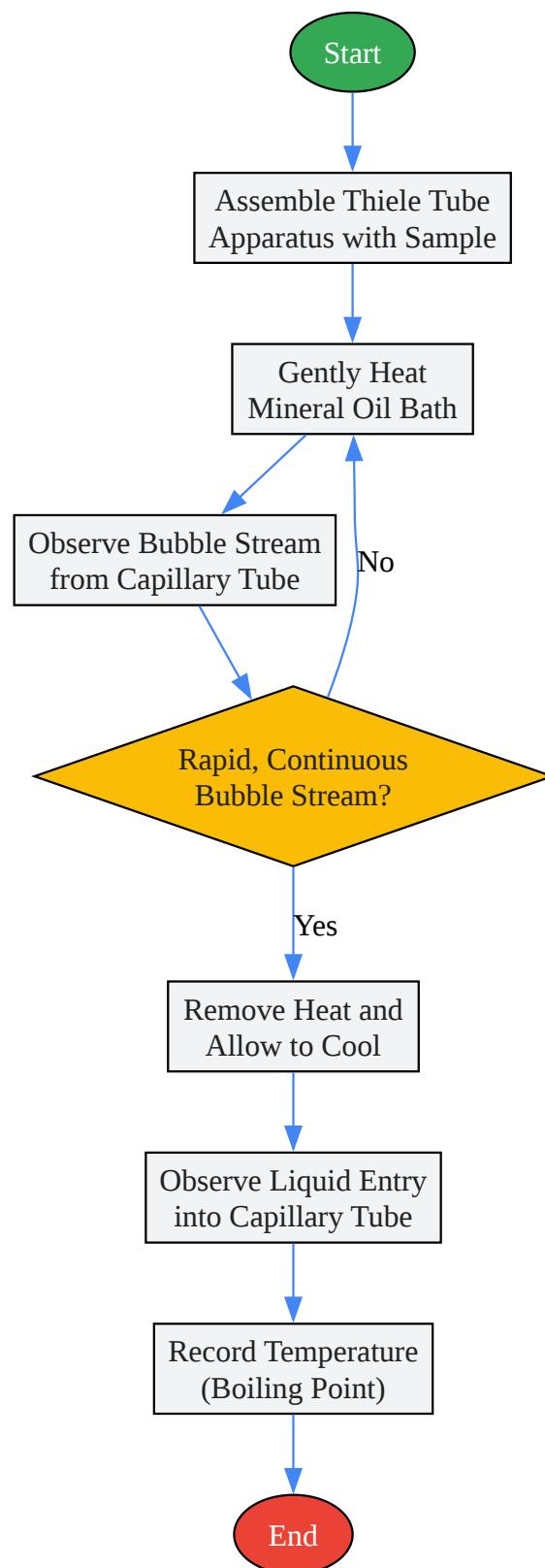
Materials:

- Thiele tube
- Thermometer (0-250 °C)

- Capillary tube (sealed at one end)
- Small test tube
- Mineral oil
- Heating source (Bunsen burner or hot plate)
- **Dibutyl carbonate** sample

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Place a small amount (a few drops) of **dibutyl carbonate** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube containing the **dibutyl carbonate**.
- Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the mineral oil level is above the sample.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a slow stream of bubbles will emerge.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[\[11\]](#)[\[12\]](#)

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